

Overcoming resistance to Trpc6-pam-C20 in cell lines

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Compound of Interest

Compound Name: *Trpc6-pam-C20*

Cat. No.: *B1681601*

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Technical Support Center: Trpc6-pam-C20

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Trpc6-pam-C20**. The information is designed to help overcome common challenges, including cellular resistance, and to provide detailed experimental guidance.

Frequently Asked Questions (FAQs)

Q1: What is **Trpc6-pam-C20** and how does it work?

Trpc6-pam-C20 is a selective positive allosteric modulator (PAM) of the Transient Receptor Potential Canonical 6 (TRPC6) ion channel.^[1] Unlike a direct agonist, a PAM binds to an allosteric site on the receptor, a location distinct from the primary agonist binding site. This binding event induces a conformational change in the TRPC6 channel that enhances its response to the endogenous activator, diacylglycerol (DAG).^[1] Essentially, **Trpc6-pam-C20** potentiates the channel's activity in the presence of basal levels of DAG, leading to an increased influx of cations like Ca^{2+} and Na^{+} .^[1]

Q2: What are the primary applications of **Trpc6-pam-C20** in research?

Trpc6-pam-C20 is a valuable tool for investigating the physiological and pathophysiological roles of TRPC6 channels. Its ability to selectively enhance TRPC6-dependent signals allows researchers to study processes such as:

- Synaptic plasticity and memory formation.
- Cardiac hypertrophy and fibrosis.
- Kidney diseases, including focal segmental glomerulosclerosis (FSGS).
- Cancer cell proliferation, migration, and chemoresistance.[\[2\]](#)[\[3\]](#)

Q3: What is the reported efficacy of **Trpc6-pam-C20**?

The potency of **Trpc6-pam-C20** has been characterized in heterologous expression systems. The available data is summarized below.

Cell Line	Efficacy Metric	Value	Reference
HEK293 (expressing TRPC6)	EC ₅₀	2.37 μM	[1] [4]

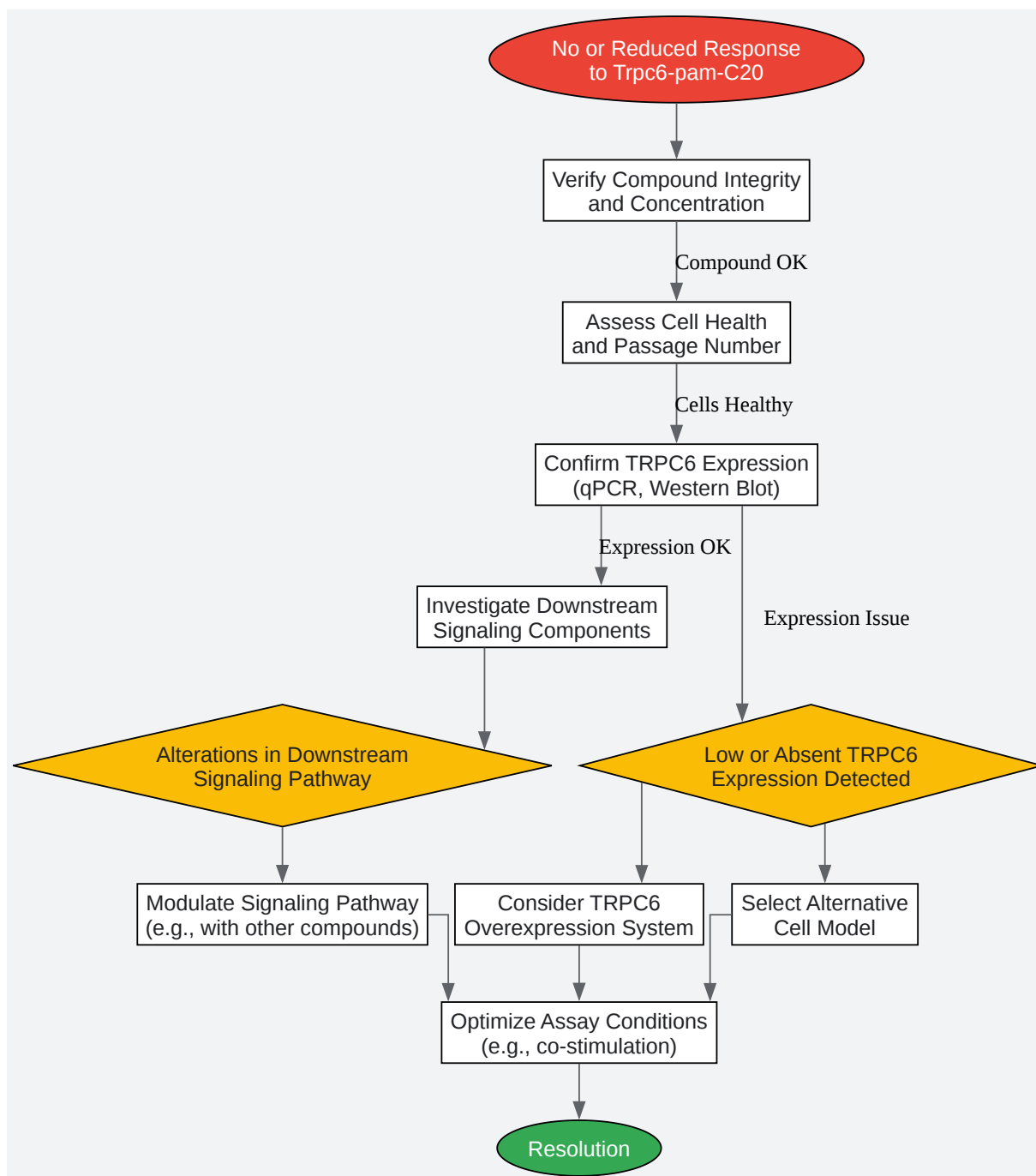
Q4: Does **Trpc6-pam-C20** have any known off-target effects?

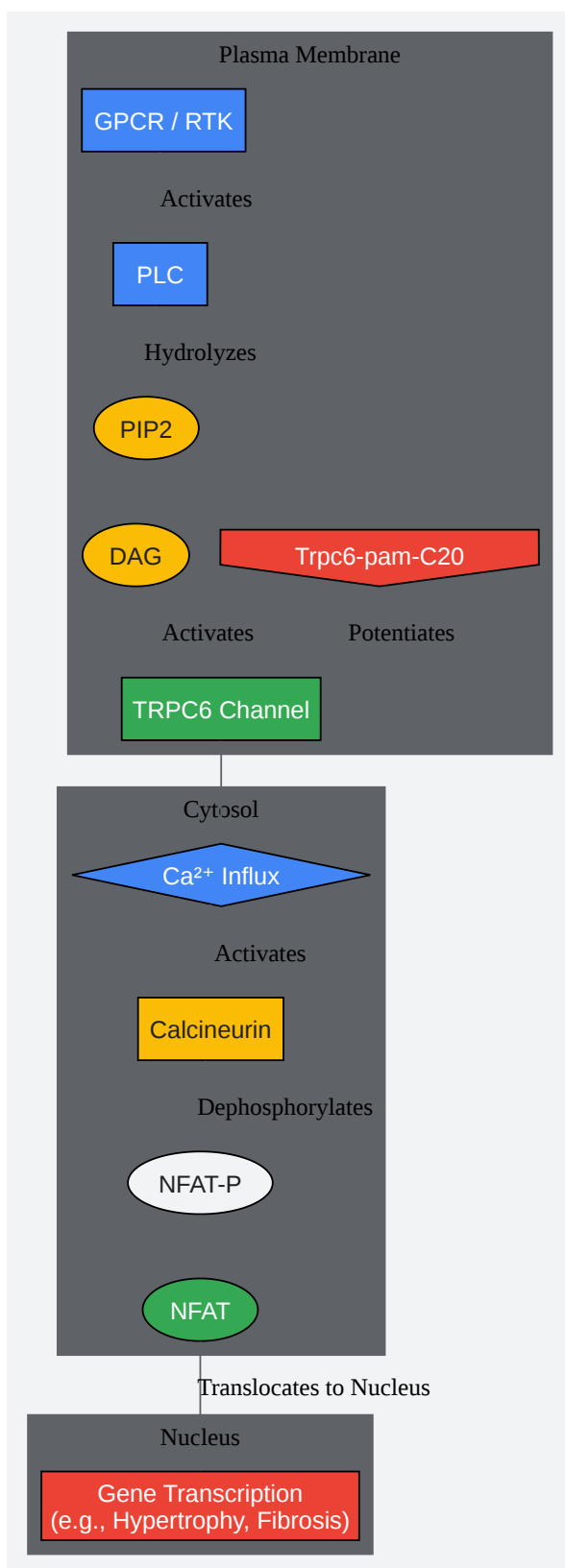
While **Trpc6-pam-C20** is reported to be a selective TRPC6 modulator, it has also been shown to activate the TRPA1 channel.[\[1\]](#) Researchers should consider this potential off-target effect when designing experiments and interpreting data. It is recommended to use appropriate controls, such as cell lines lacking TRPC6 or TRPA1, or pharmacological inhibitors of these channels to confirm the specificity of the observed effects.

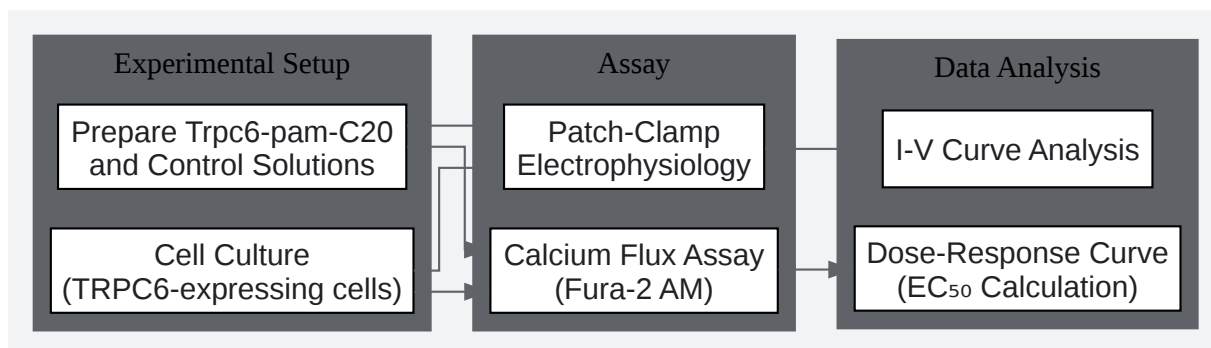
Troubleshooting Guide: Overcoming Resistance to **Trpc6-pam-C20**

Resistance, characterized by a diminished or absent response to **Trpc6-pam-C20**, can arise from various factors. This guide provides a systematic approach to troubleshooting and overcoming such issues.

Diagram: Troubleshooting Workflow







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